

Personal protective equipment for handling (R)-1-Boc-3-(Hydroxymethyl)Piperidine

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Compound of Interest

Compound Name: (R)-1-Boc-3-(Hydroxymethyl)Piperidine

Cat. No.: B127047

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Essential Safety and Handling Guide for (R)-1-Boc-3-(Hydroxymethyl)Piperidine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(R)-1-Boc-3-(Hydroxymethyl)Piperidine** (CAS: 140695-85-8). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

(R)-1-Boc-3-(Hydroxymethyl)Piperidine is a chemical intermediate that requires careful handling due to its potential health hazards. The primary risks associated with this compound are skin irritation, serious eye irritation, and potential respiratory tract irritation.^{[1][2][3]}

Personal Protective Equipment (PPE)

The following table summarizes the necessary personal protective equipment for handling **(R)-1-Boc-3-(Hydroxymethyl)Piperidine**.

Protection Type	Required Equipment	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Respiratory Protection	NIOSH-approved Respirator	Required when working outside of a fume hood or when there is a risk of generating dust or aerosols. A dust mask (type N95 or better) is suitable for handling the solid form. [4]
Body Protection	Laboratory Coat	Standard lab coat to be worn at all times in the laboratory.

Operational and Disposal Plans

Handling Protocol:

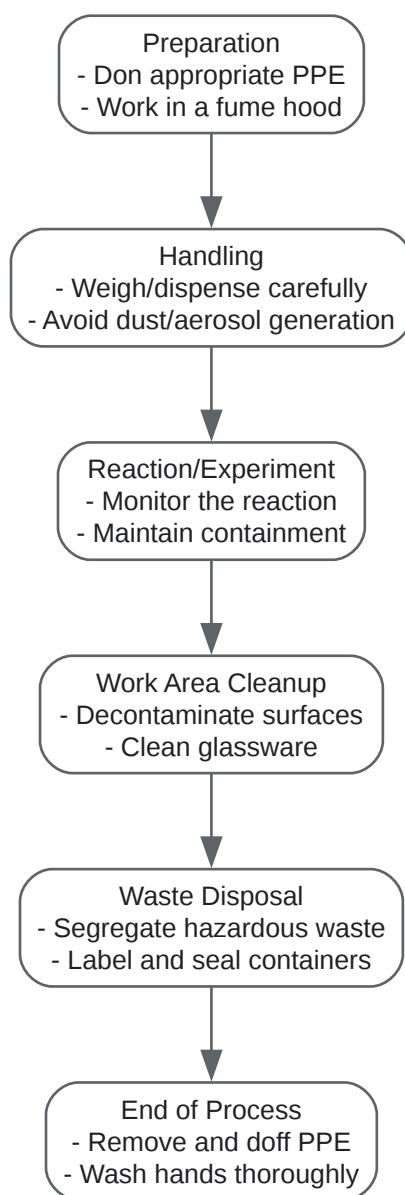
- Engineering Controls: All handling of **(R)-1-Boc-3-(Hydroxymethyl)Piperidine** should be conducted in a well-ventilated chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[\[5\]](#)
- Dispensing: When transferring the solid, use appropriate tools to avoid generating dust. For solutions, use a calibrated pipette or a similar device to ensure accuracy and minimize spills.
- Spill Response: In the event of a spill, evacuate the immediate area. Wear the appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material, and collect it into a sealed container for proper disposal.

Disposal Protocol:

- Waste Identification: All waste containing **(R)-1-Boc-3-(Hydroxymethyl)Piperidine**, including contaminated PPE and absorbent materials, must be treated as hazardous waste.
- Containerization: Store all waste in clearly labeled, sealed containers.
- Disposal Route: Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain or in the regular trash.^[3]

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **(R)-1-Boc-3-(Hydroxymethyl)Piperidine**, from preparation to disposal.



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Caption: Logical workflow for the safe handling of **(R)-1-Boc-3-(Hydroxymethyl)Piperidine**.

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References

- 1. tert-Butyl 3-(hydroxymethyl)piperidine-1-carboxylate | C₁₁H₂₁NO₃ | CID 2763851 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. labfind.co.kr [labfind.co.kr]
- 3. fishersci.no [fishersci.no]
- 4. (R)-1-Boc-3-methylpiperazine 97 163765-44-4 [sigmaaldrich.com]
- 5. chemicalbook.com [chemicalbook.com]
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